

Niclosamide Piperazine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Niclosamide piperazine*

Cat. No.: *B1587394*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **niclosamide piperazine**, a salt form of the well-known anthelmintic drug niclosamide. This document covers its chemical identity, synthesis, mechanism of action, and relevant experimental protocols, designed to support research and development efforts.

Core Chemical and Physical Data

Niclosamide piperazine is the salt formed between the acidic salicylanilide, niclosamide, and the basic diamine, piperazine. This salt formation is intended to improve the solubility and bioavailability of the parent drug.

CAS Number: The primary Chemical Abstracts Service (CAS) number for the 1:1 **niclosamide piperazine** salt is 34892-17-6.^{[1][2][3][4][5][6][7]} An alternative CAS number, 36466-48-5, is also frequently cited in literature and supplier databases.^{[8][9]} It is advisable for researchers to cross-reference both numbers when sourcing this compound. A 2:1 salt of niclosamide to piperazine has also been reported under CAS number 34892-17-6 with a molecular formula of C₃₀H₂₆Cl₄N₆O₈.^[6]

Chemical Structure:

Caption: Chemical structure of the 1:1 salt between niclosamide and piperazine.

Physico-chemical and Computed Properties:

The following table summarizes key quantitative data for **niclosamide piperazine** (1:1 salt).

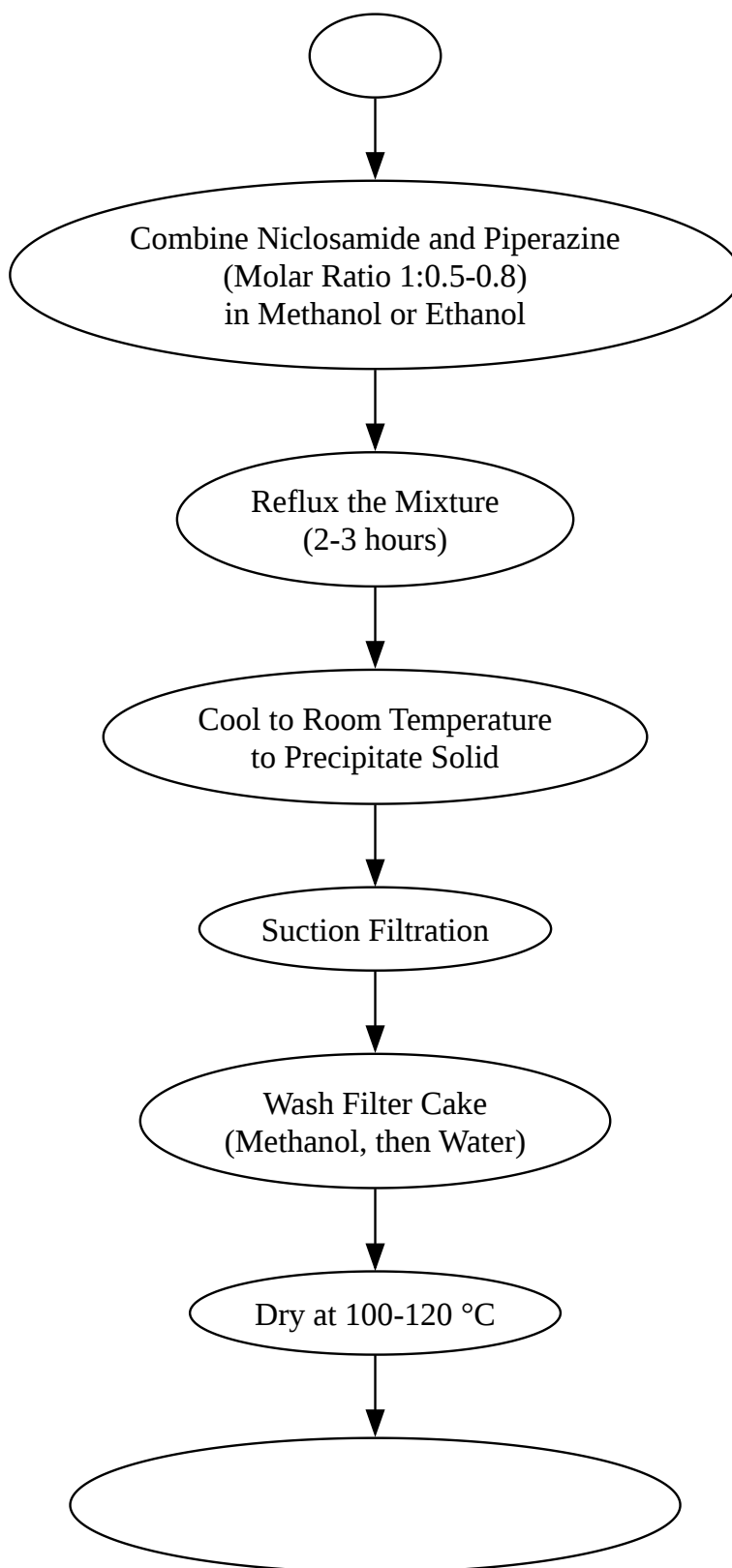
Property	Value	Source(s)
Molecular Formula	C17H18Cl2N4O4	[1] [2] [7] [8] [10] [11] [12]
Molecular Weight	~413.26 g/mol	[2] [4] [10] [11]
Appearance	Yellow crystalline powder	[1]
Melting Point	425.5 °C (decomposition may occur)	[1]
Boiling Point	424.5 °C at 760 mmHg	[2] [3] [11]
Flash Point	210.5 °C	[2] [3] [11]
Vapor Pressure	8.35 x 10 ⁻⁸ mmHg at 25 °C	[2] [11]
Water Solubility	Almost insoluble	[1]
Solubility	Slightly soluble in DMSO and Methanol; Soluble in NaOH solution	[1] [4] [10]
LogP	4.29	[3]
Hydrogen Bond Donor Count	4	[10]
Hydrogen Bond Acceptor Count	6	[10]
Rotatable Bond Count	2	[10]
Piperazine pKa	pKa1: 5.35, pKa2: 9.73	[13]

Experimental Protocols

This section details methodologies for the synthesis of **niclosamide piperazine** and key biological assays to evaluate its activity.

Synthesis of Niclosamide Piperazine Salt

A straightforward and high-yield synthesis can be achieved via a one-step salt formation reaction. The following protocol is adapted from patent literature, which reports yields exceeding 97% and purity greater than 98%.



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